

Application Note and Protocol for the Quantification of Azithromycin using Azithromycin-d3

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Compound of Interest

Compound Name: Azithromycin-d3

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Introduction

Azithromycin is a widely prescribed macrolide antibiotic effective against a broad spectrum of bacteria.[1][2] Accurate quantification of Azithromycin in biological matrices is crucial for pharmacokinetic studies, bioequivalence assessments, and therapeutic drug monitoring. This document provides a detailed protocol for the sensitive and selective quantification of Azithromycin in human plasma and tears using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS) and **Azithromycin-d3** as a stable isotopically labeled internal standard (IS). The use of a deuterated internal standard like **Azithromycin-d3** is best practice in bioanalysis as it co-elutes with the analyte, providing a control for extraction, injection, and ionization variability, thus enhancing the robustness and accuracy of the assay.[3]

Experimental Protocols

This section details the necessary reagents, equipment, and step-by-step procedures for sample preparation and LC-MS/MS analysis.

Materials and Reagents

- Analytes and Internal Standard:

- Azithromycin reference standard (purity $\geq 94.4\%$)[4]
- **Azithromycin-d3** internal standard (purity $\geq 98.0\%$)[4]
- Solvents and Chemicals:
 - Methanol (HPLC or LC-MS grade)[4]
 - Acetonitrile (HPLC or LC-MS grade)[4]
 - Formic acid (LC-MS grade)[1][4]
 - Water (Ultrapure or LC-MS grade)
 - Human plasma (blank, drug-free)
 - Artificial tears (as a surrogate matrix for tear analysis)[5]

Preparation of Stock and Working Solutions

- Stock Solutions (1 mg/mL):
 - Accurately weigh and dissolve Azithromycin and **Azithromycin-d3** in methanol to prepare individual stock solutions of 1 mg/mL.[1]
- Working Standard Solutions:
 - Prepare working standard solutions of Azithromycin by serial dilution of the stock solution with methanol to achieve a range of concentrations for the calibration curve and quality control (QC) samples.[1]
- Internal Standard Working Solution:
 - Dilute the **Azithromycin-d3** stock solution with methanol to prepare a working internal standard solution (e.g., 1 $\mu\text{g/mL}$).[1]

Sample Preparation

A solid-phase extraction method is recommended for plasma samples to ensure a clean extract.^[1]

- Spiking: To 100 µL of blank human plasma, add a specific volume of the Azithromycin working standard solution and a fixed volume of the **Azithromycin-d3** internal standard working solution.^[1]
- Extraction: Perform solid-phase extraction using an appropriate SPE cartridge.^[1]
- Elution: Elute the analyte and internal standard from the cartridge.
- Evaporation and Reconstitution: Evaporate the eluate to dryness under a stream of nitrogen and reconstitute the residue in the mobile phase.

For tear samples collected on Schirmer strips, a protein precipitation method is effective.^{[4][5]}

- Extraction from Strip: Extract Azithromycin and the internal standard from the Schirmer tear strips using a methanol-water mixture (e.g., 4:1, v/v).^{[4][5]}
- Centrifugation: Vortex the mixture and centrifuge to pellet the precipitated proteins.
- Supernatant Collection: Transfer the supernatant to a clean tube for LC-MS/MS analysis.

LC-MS/MS Conditions

The following are typical LC-MS/MS parameters that can be optimized for specific instrumentation.

- Column: A C18 reversed-phase column, such as a Waters Atlantis™ dC18 (2.1 mm × 30 mm, 3 µm) or an ACE C18 (2.1 × 100 mm, 1.7 µm), provides good separation.^{[1][4][5]}
- Mobile Phase:
 - Mobile Phase A: 0.1% formic acid in water.^{[1][4]}
 - Mobile Phase B: A mixture of methanol and acetonitrile (e.g., 1:1, v/v or 9:1, v/v) with 0.1% formic acid.^{[1][4]}

- Flow Rate: A flow rate of 0.25 mL/min is commonly used.[1]
- Gradient Elution: A gradient elution program is typically employed to ensure good peak shape and separation from matrix components.[4][5]
- Injection Volume: 5 µL.[6]
- Ionization Mode: Electrospray Ionization (ESI) in the positive ion mode provides the best signal intensity for Azithromycin and its internal standard.[1][4][5]
- Monitoring Mode: Multiple Reaction Monitoring (MRM) is used for its high selectivity and sensitivity.[1][4][5]
- Ion Transitions:
 - Azithromycin: m/z 749.6 → 591.6[4][5]
 - **Azithromycin-d3**: m/z 752.4 → 594.4[4][5]
 - Note: For Azithromycin-d5, the transition is m/z 754.50 → 596.45.[1]
- Instrument Parameters: Optimize cone voltage and collision energy for each transition to maximize signal intensity.[6]

Data Presentation

The following tables summarize the quantitative performance of the described method.

LC-MS/MS Method Parameters

Parameter	Azithromycin	Azithromycin-d3
Precursor Ion (m/z)	749.6	752.4
Product Ion (m/z)	591.6	594.4
Ionization Mode	ESI Positive	ESI Positive

Method Validation Summary

Parameter	Result
Linearity Range (Plasma)	0.5 - 2000 ng/mL[1]
Linearity Range (Tears)	5 - 1000 ng/mL[4][5]
Correlation Coefficient (r^2)	≥ 0.998 [1]
Lower Limit of Quantification (LLOQ) - Plasma	0.5 ng/mL[1]
Lower Limit of Quantification (LLOQ) - Tears	5 ng/mL[4]
Intra-batch Precision (%RSD)	$< 10\%$ [5]
Inter-batch Precision (%RSD)	$< 10\%$ [5]
Accuracy (%RE)	Within $\pm 15\%$ [5]
Extraction Recovery (Plasma)	$\sim 90\%$ [1]

Visualized Experimental Workflow

The following diagram illustrates the key steps in the quantification of Azithromycin from biological samples.

Caption: Experimental workflow for Azithromycin quantification.

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